

An In-depth Technical Guide to 2-Hydroxy-3-isopropoxy-4-nitrobenzaldehyde

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Compound of Interest

Compound Name: 2-Hydroxy-3-isopropoxy-4-nitrobenzaldehyde

Cat. No.: B13099107

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CAS Number: 1667747-82-1

Authored by: A Senior Application Scientist

This document serves as a comprehensive technical guide for researchers, scientists, and drug development professionals on the chemical compound **2-Hydroxy-3-isopropoxy-4-nitrobenzaldehyde**. Given the limited publicly available data on this specific molecule, this guide synthesizes information from structurally related compounds to provide expert insights into its properties, synthesis, and potential applications.

Introduction and Chemical Identity

2-Hydroxy-3-isopropoxy-4-nitrobenzaldehyde is a substituted aromatic aldehyde. Its structure incorporates a benzaldehyde core with a hydroxyl group at the 2-position, an isopropoxy group at the 3-position, and a nitro group at the 4-position. This unique arrangement of functional groups suggests its potential as a versatile intermediate in organic synthesis, particularly in the development of novel pharmaceutical and materials science applications. The presence of the nitro group, a known pharmacophore, and the alkoxy and

hydroxyl functionalities, which can participate in various chemical transformations, make this compound a molecule of interest for further investigation.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Physicochemical and Spectroscopic Properties

While experimental data for **2-Hydroxy-3-isopropoxy-4-nitrobenzaldehyde** is not readily available in the literature, we can predict its properties based on the analysis of structurally analogous compounds.

Table 1: Predicted Physicochemical Properties

Property	Predicted Value	Rationale/Notes
Molecular Formula	C ₁₀ H ₁₁ NO ₅	Confirmed by CAS registry.
Molecular Weight	225.20 g/mol	Calculated from the molecular formula.
Appearance	Likely a yellow to orange crystalline solid	Based on the appearance of similar nitro-substituted benzaldehydes.
Melting Point	110 - 130 °C	Estimated based on related compounds like 2-hydroxy-4-nitrobenzaldehyde (m.p. 135-138 °C) and the influence of the isopropoxy group. [4]
Solubility	Soluble in common organic solvents (e.g., DMSO, DMF, acetone, ethyl acetate); sparingly soluble in water.	Typical for moderately polar organic compounds.
pKa (hydroxyl group)	~7-8	The electron-withdrawing nitro group is expected to increase the acidity of the phenolic hydroxyl group compared to unsubstituted salicylaldehyde.

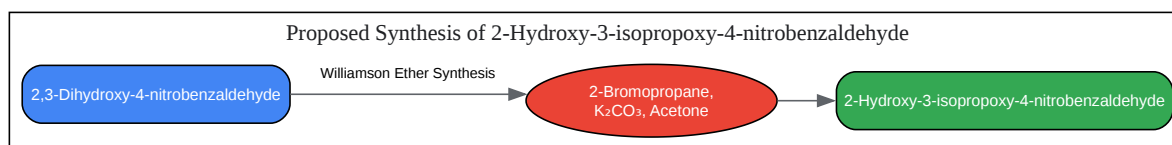
Spectroscopic Characterization (Predicted)

The spectroscopic data for this compound has not been published. However, based on the known spectral properties of related molecules, the following characteristics can be anticipated:

- ^1H NMR: The proton NMR spectrum is expected to show distinct signals for the aldehydic proton (around 9.8-10.5 ppm), the aromatic protons (with chemical shifts influenced by the electron-withdrawing nitro group and electron-donating hydroxyl and isopropoxy groups), and the isopropoxy group protons (a septet for the CH and a doublet for the two CH_3 groups).
- ^{13}C NMR: The carbon NMR spectrum will feature a signal for the carbonyl carbon of the aldehyde (around 190 ppm), aromatic carbons with shifts determined by the substituents, and the carbons of the isopropoxy group.
- FT-IR: The infrared spectrum should exhibit characteristic absorption bands for the hydroxyl group (O-H stretch, likely broad due to hydrogen bonding), the aldehyde group (C=O stretch around $1650\text{-}1680\text{ cm}^{-1}$), the nitro group (asymmetric and symmetric N-O stretches), and C-O stretching for the ether linkage.[5]

Proposed Synthetic Pathway

A plausible and efficient route for the synthesis of **2-Hydroxy-3-isopropoxy-4-nitrobenzaldehyde** is via a Williamson ether synthesis.[6][7][8][9][10] This method involves the O-alkylation of a suitable phenolic precursor. A logical starting material for this synthesis is 2,3-dihydroxy-4-nitrobenzaldehyde. The selective alkylation of the 3-hydroxyl group can be achieved by carefully controlling the reaction conditions.



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